A Comparative Analysis of CEREC Software Systems for Restoration Accuracy

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

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This guide provides an objective comparison of the restoration accuracy of various **CEREC** (Chairside Economical Restoration of Esthetic Ceramics) software and hardware systems. The data presented is compiled from in-vitro studies to assist researchers and dental professionals in understanding the evolution of this technology and its impact on the precision of dental restorations.

Quantitative Data Summary

The accuracy of **CEREC** systems has progressively improved with advancements in both software and hardware. The following tables summarize key quantitative data from comparative studies on marginal fit, internal fit, trueness, and precision of restorations.

Table 1: Comparison of Marginal and Internal Fit of **CEREC** Restorations

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CEREC System/Software	Marginal Gap (µm)	Internal Gap (µm)	Occlusal Gap (µm)	Axial Gap (µm)	Study Reference(s)
CEREC 3D (Extraoral Scan)	32.97 ± 13.17	-	-	-	[1]
CEREC 3D (Intraoral Scan)	40.29 ± 21.46	-	-	-	[1]
CEREC with Bluecam (Software v3.8)	~35	Larger than v4.2	-	Larger than v4.2	
CEREC with Bluecam (Software v4.2)	~35	Better than v3.8	-	Better than v3.8	
CEREC with Omnicam	77.8	-	113.0	83.4	[2]
CEREC inLab MC XL	33.64 ± 5.4	-	-	-	[3]

Note: Direct comparisons across different studies should be made with caution due to variations in experimental methodologies.

Table 2: Comparison of Trueness and Precision of **CEREC** Intraoral Scanners

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Intraoral Scanner	Software Version	Trueness (µm)	Precision (µm)	Study Context	Study Reference(s)
CEREC Bluecam	-	-	34 (quadrant)	Comparison with CEREC 3D camera	[4]
CEREC Omnicam	4.6	57.5 ± 3.2	-	Full Arch Scan	[2]
CEREC Omnicam	5.1	55.1 ± 9.5	-	Full Arch Scan	[2]
CEREC Primescan	-	25.55	Higher than Omnicam	Short-span fixed dental prosthesis	[5]
CEREC Primescan	5.1	-	-	-	[6]
CEREC Primescan	5.2	Lower deviation than other impressions	-	Full-arch multi-implant scans	[6]

Trueness refers to the closeness of a measurement to the true value, while precision indicates the closeness of repeated measurements to each other.

Key Findings from Comparative Studies

- Evolution of Accuracy: Studies consistently demonstrate that the marginal accuracy of **CEREC** restorations has improved with each new software and hardware generation, from **CEREC** 1 to the current systems.[4]
- Software Version Impact: A study comparing **CEREC** software versions 3.8 and 4.2 for crowns fabricated with the Bluecam scanner found that version 4.2 produced a significantly better internal fit, particularly at the axial wall. The marginal fit was found to be clinically acceptable for both versions, with an average gap of 35 µm.

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- Intraoral Scanner Comparison:
  - The **CEREC** Bluecam demonstrated improved quadrant precision (34 µm) compared to the earlier **CEREC** 3D camera (42 µm).[4] For single-tooth scans, the accuracy of the Bluecam is approximately 19 µm.[4]
  - An in-vitro study comparing the Omnicam and Primescan for short-span fixed dental prostheses found that the Primescan exhibited higher trueness (25.55 µm) compared to the Omnicam (32.3 µm).[5]
  - A 2024 study on inlay restorations also highlighted the influence of the intraoral scanner type on trueness and precision.[7]
  - A comparison of full-arch scans showed a slight improvement in trueness for the Omnicam with software version 5.1 (55.1 ± 9.5 µm) compared to version 4.6 (57.5 ± 3.2 µm).[2] In the same study, the Primescan showed the best overall trueness (17.3 ± 4.9 µm).[2]
- Scanning Technique Matters: One study found that extraoral optical scanning with the **CEREC** 3D system resulted in a higher level of accuracy (marginal gap of 32.97 µm) compared to intraoral optical scanning (40.29 µm).[1]

Experimental Protocols

The following methodologies are commonly employed in studies evaluating the accuracy of **CEREC** restorations:

Marginal and Internal Fit Assessment (Replica Technique)

This technique is used to measure the gap between the restoration and the tooth preparation, which will be filled with luting cement.

- Procedure:
  - A low-viscosity silicone material is placed inside the restoration.

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- The restoration is seated on the master model or prepared tooth and held under constant pressure.
- After the silicone has set, the restoration is removed, leaving a replica of the cement space.
- The replica is then sectioned, and the thickness of the silicone at predefined points (e.g., marginal, axial, occlusal) is measured using a microscope.

Trueness and Precision Assessment (3D Analysis)

This method evaluates the accuracy of the digital impression obtained from the intraoral scanner.

- Procedure:
  - A master model is scanned with a high-precision reference scanner (e.g., an industrial or laboratory scanner) to create a reference dataset (STL file).
  - The same master model is scanned multiple times with the **CEREC** intraoral scanner being tested.
  - The scanned datasets are imported into a 3D inspection software (e.g., Geomagic Control X, GOM Inspect).
  - Trueness is determined by superimposing the experimental scan data onto the reference scan data and calculating the root mean square (RMS) deviation.
  - Precision is determined by superimposing the multiple scans from the same **CEREC** scanner against each other and calculating the deviation.[7]

Visualized Workflows

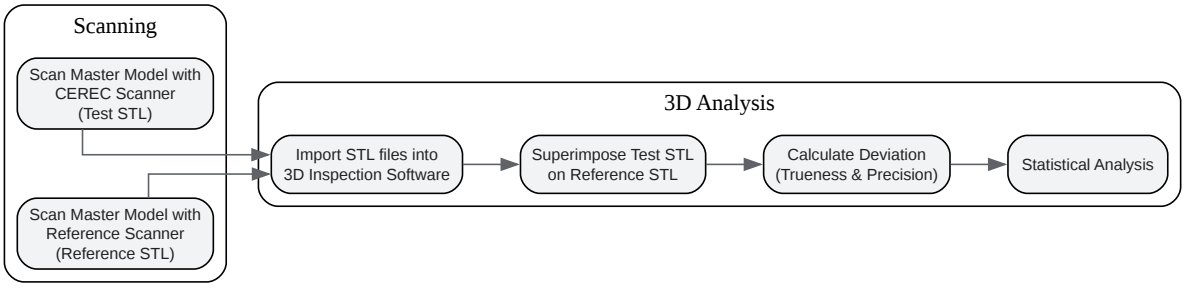
The following diagrams illustrate the typical experimental workflows for assessing the accuracy of **CEREC** restorations.

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Caption: Workflow for Marginal and Internal Fit Assessment.



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